

An In-Depth Technical Guide to N-Phenyliminodiacetic Acid (CAS 1137-73-1)

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Compound of Interest

Compound Name: *N-Phenyliminodiacetic acid*

Cat. No.: B072201

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Introduction: A Versatile Building Block in Modern Chemistry

N-Phenyliminodiacetic acid (CAS 1137-73-1), also known as anilinodiacetic acid, is an organic compound featuring a phenyl group attached to a nitrogen atom which is, in turn, substituted with two carboxymethyl groups. This unique structure makes it a powerful tridentate chelating agent, capable of forming stable complexes with a variety of metal ions.^[1] Its ability to coordinate with metals, coupled with its organic framework, has positioned **N-Phenyliminodiacetic acid** as a valuable molecule in diverse fields, including coordination chemistry, analytical chemistry, and as a precursor in the synthesis of pharmaceuticals and other complex organic molecules.^[1] This guide provides a comprehensive overview of its properties, synthesis, mechanisms, and key applications, offering field-proven insights for researchers and developers.

Physicochemical Properties

N-Phenyliminodiacetic acid is typically a white to off-white or grayish to beige crystalline solid.^{[1][2]} It is soluble in polar solvents such as water and alcohols, with limited solubility in non-polar solvents.^[1] The presence of two carboxylic acid groups imparts acidic properties to the molecule, allowing for the donation of protons in solution.^[1]

Property	Value	Source
CAS Number	1137-73-1	[1] [2] [3]
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[1]
Molecular Weight	209.20 g/mol	[2]
Melting Point	156 °C	[2]
Boiling Point (Predicted)	451.2 ± 30.0 °C	[2]
Density (Predicted)	1.397 ± 0.06 g/cm ³	[2]
pKa ₁	2.40 (at 20 °C)	[2]
pKa ₂	4.98 (at 20 °C)	[2]
Appearance	Grayish to beige powder	[2]

Synthesis and Manufacturing: A Foundational Reaction

The synthesis of **N-Phenyliminodiacetic acid** is primarily achieved through the reaction of aniline with chloroacetic acid. This nucleophilic substitution reaction, while established for over a century, remains a fundamental method for its preparation.

Causality Behind Experimental Choices

The core of this synthesis involves the nucleophilic attack of the nitrogen atom of aniline on the electrophilic carbon of chloroacetic acid. The use of a base is crucial to neutralize the hydrochloric acid formed as a byproduct, which would otherwise protonate the aniline, rendering it non-nucleophilic and halting the reaction. The reaction is typically carried out in an aqueous medium, and heating is employed to increase the reaction rate. The stoichiometry is key; using at least two equivalents of chloroacetic acid for every one equivalent of aniline is necessary to ensure the formation of the di-substituted product.

Experimental Protocol: Synthesis of N-Phenyliminodiacetic Acid

This protocol is based on established chemical principles for the N-alkylation of anilines with haloacetic acids.[\[4\]](#)

Materials:

- Aniline
- Chloroacetic acid
- Sodium hydroxide
- Hydrochloric acid
- Distilled water
- Ice

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve chloroacetic acid (2.0 equivalents) in distilled water.
- Carefully neutralize the chloroacetic acid solution with a solution of sodium hydroxide (2.0 equivalents) while cooling the flask in an ice bath.
- To this solution, add aniline (1.0 equivalent) dropwise with continuous stirring.
- Heat the reaction mixture to reflux and maintain this temperature for several hours. The progress of the reaction can be monitored by thin-layer chromatography.
- After the reaction is complete, cool the mixture to room temperature.
- Carefully acidify the reaction mixture with hydrochloric acid to a pH of approximately 3-4. This will precipitate the **N-Phenyliminodiacetic acid**.
- Cool the mixture in an ice bath to maximize precipitation.

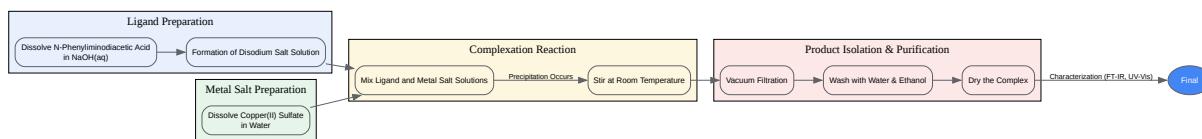
- Collect the solid product by vacuum filtration and wash it with cold distilled water to remove any inorganic salts.
- Recrystallize the crude product from hot water or an ethanol/water mixture to obtain pure **N-Phenyliminodiacetic acid**.
- Dry the purified crystals in a vacuum oven.

Key Applications and Mechanisms of Action

The utility of **N-Phenyliminodiacetic acid** stems from its ability to act as a tridentate ligand, coordinating to a metal center through the nitrogen atom and the two carboxylate oxygen atoms. This chelation forms stable five-membered rings, a thermodynamically favorable arrangement.

Coordination Chemistry and Catalysis

N-Phenyliminodiacetic acid forms stable complexes with a wide range of transition metals, including cobalt(II) and copper(II), as well as lanthanides.^[5] These metal complexes have diverse applications, particularly in catalysis. The ligand's structure can create a specific coordination environment around the metal ion, influencing its redox properties and reactivity. For instance, metal complexes of **N-Phenyliminodiacetic acid** and its derivatives can be explored as catalysts in oxidation reactions and cross-coupling reactions.^{[6][7]} The steric and electronic properties of the phenyl group can be tuned through substitution to modulate the catalytic activity and selectivity of the resulting metal complex.



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